

4-amino-3-methoxy-N-methylbenzamide: Nomenclature and Identification

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Compound of Interest

Compound Name: 4-amino-3-methoxy-N-methylbenzamide

Cat. No.: B1290252

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The scientifically recognized IUPAC name for the chemical compound **4-amino-3-methoxy-N-methylbenzamide** is precisely that: **4-amino-3-methoxy-N-methylbenzamide**.^[1] This name systematically describes the molecule's structure, indicating an amino group at the fourth position, a methoxy group at the third position, and a methyl group attached to the nitrogen of the benzamide functional group.

This compound is also identified by its Chemical Abstracts Service (CAS) Registry Number, which is 866329-57-9.^[1] While direct synonyms are not widely listed in major chemical databases, it is crucial to distinguish it from similar-sounding isomers, which have different structures and properties.

For instance, 3-amino-4-methoxy-N-methylbenzamide is an isomer with the amino and methoxy groups swapped on the benzene ring.^[2] Similarly, 3-amino-4-methoxybenzamide is another related but distinct compound that lacks the N-methyl group.^[3] These examples highlight the importance of precise nomenclature in chemical identification.

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References

- 1. Buy Online CAS Number 866329-57-9 - TRC - 4-Amino-3-methoxy-N-methylbenzamide | LGC Standards [lgcstandards.com]
- 2. 3-amino-4-methoxy-N-methylbenzamide - C₉H₁₂N₂O₂ | CSSB00000740754 [chem-space.com]
- 3. 3-Amino-4-methoxybenzamide | C₈H₁₀N₂O₂ | CID 87135 - PubChem [pubchem.ncbi.nlm.nih.gov]
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